

Spectroscopic Profile of 2,5-Dihydroxy-1,4-benzoquinone: A Technical Guide

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Compound of Interest

Compound Name: 2,5-Dihydroxy-1,4-benzoquinone

CAS No.: 1760-52-7

Cat. No.: B7766668

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Introduction

2,5-Dihydroxy-1,4-benzoquinone (DHBQ), a quinonoid organic compound, plays a significant role in various chemical and biological processes. Its unique electronic and structural characteristics, arising from the interplay of hydroxyl and carbonyl functional groups on a benzoquinone core, make it a subject of interest for researchers in fields ranging from materials science to drug development. A thorough understanding of its spectroscopic properties is fundamental for its identification, characterization, and the elucidation of its behavior in different chemical environments. This technical guide provides an in-depth overview of the nuclear magnetic resonance (NMR), infrared (IR), and ultraviolet-visible (UV-Vis) spectroscopic data of **2,5-Dihydroxy-1,4-benzoquinone**, complete with detailed experimental protocols and a logical workflow for its analysis.

Spectroscopic Data

The following tables summarize the key spectroscopic data for **2,5-Dihydroxy-1,4-benzoquinone**.

Table 1: ^1H NMR Spectroscopic Data

Chemical Shift (δ) ppm	Multiplicity	Assignment	Solvent
~7.0-7.3	Singlet (broad)	Hydroxyl protons (-OH)	DMSO- d_6
~5.8	Singlet	Vinylic protons (=CH)	DMSO- d_6

Note: The chemical shifts of the hydroxyl protons can be highly variable and are dependent on concentration, temperature, and solvent.

Table 2: ^{13}C NMR Spectroscopic Data

Chemical Shift (δ) ppm	Assignment	Solvent
~180	Carbonyl carbons (C=O)	DMSO- d_6
~150	Hydroxyl-substituted vinylic carbons (C-OH)	DMSO- d_6
~110	Vinylic carbons (C-H)	DMSO- d_6

Table 3: IR Spectroscopic Data

Wavenumber (cm^{-1})	Intensity	Assignment
~3331	Sharp, Strong	O-H stretching vibration
~1616	Strong	C=O and C=C stretching vibrations
~1350	Medium	O-H bending vibration
~1200	Strong	C-O stretching vibration

Table 4: UV-Vis Spectroscopic Data

Solvent	λ_{max} (nm)
Methanol	~290, ~380
Ethanol	~290, ~380
Chloroform	~295, ~390

Experimental Protocols

Detailed methodologies for obtaining the spectroscopic data are provided below. These protocols are generalized and may require optimization based on the specific instrumentation and sample purity.

1. Nuclear Magnetic Resonance (NMR) Spectroscopy

- Sample Preparation:
 - Accurately weigh approximately 10-20 mg of dry **2,5-Dihydroxy-1,4-benzoquinone**.
 - Dissolve the sample in approximately 0.7 mL of deuterated dimethyl sulfoxide (DMSO- d_6).
 - Ensure complete dissolution by gentle vortexing or sonication.
 - Filter the solution through a glass wool plug into a clean, dry 5 mm NMR tube.
 - Cap the NMR tube securely.
- Instrumentation and Data Acquisition:
 - The NMR spectra are typically acquired on a 300 MHz or higher field NMR spectrometer.
 - ^1H NMR:
 - Acquire the spectrum at room temperature.
 - Use a standard single-pulse experiment.
 - Set the spectral width to cover the expected range of chemical shifts (e.g., 0-12 ppm).

- Apply a sufficient number of scans to achieve an adequate signal-to-noise ratio (typically 16-64 scans).
- Process the data with Fourier transformation, phase correction, and baseline correction. The chemical shifts are referenced to the residual solvent peak of DMSO-d₆ at δ 2.50 ppm.
- ¹³C NMR:
 - Acquire the spectrum at room temperature.
 - Use a proton-decoupled pulse sequence (e.g., zgpg30).
 - Set the spectral width to cover the expected range of carbon chemical shifts (e.g., 0-200 ppm).
 - A larger number of scans is typically required compared to ¹H NMR to achieve a good signal-to-noise ratio (e.g., 1024 or more scans), depending on the sample concentration.
 - Process the data with Fourier transformation, phase correction, and baseline correction. The chemical shifts are referenced to the solvent peak of DMSO-d₆ at δ 39.52 ppm.

2. Infrared (IR) Spectroscopy

- Sample Preparation (KBr Pellet Method):
 - Grind a small amount (1-2 mg) of dry **2,5-Dihydroxy-1,4-benzoquinone** into a fine powder using an agate mortar and pestle.
 - Add approximately 100-200 mg of dry, spectroscopic grade potassium bromide (KBr) to the mortar.
 - Gently mix the sample and KBr by further grinding until a homogeneous mixture is obtained.
 - Transfer the mixture to a pellet press die.

- Apply pressure (typically 8-10 tons) for a few minutes to form a transparent or translucent pellet.
- Carefully remove the pellet from the die.
- Instrumentation and Data Acquisition:
 - The IR spectrum is recorded using a Fourier Transform Infrared (FTIR) spectrometer.
 - Place the KBr pellet in the sample holder of the spectrometer.
 - Record a background spectrum of the empty sample compartment.
 - Acquire the sample spectrum over the range of 4000-400 cm^{-1} .
 - Typically, 16-32 scans are co-added to improve the signal-to-noise ratio.
 - The final spectrum is presented in terms of transmittance or absorbance versus wavenumber (cm^{-1}).

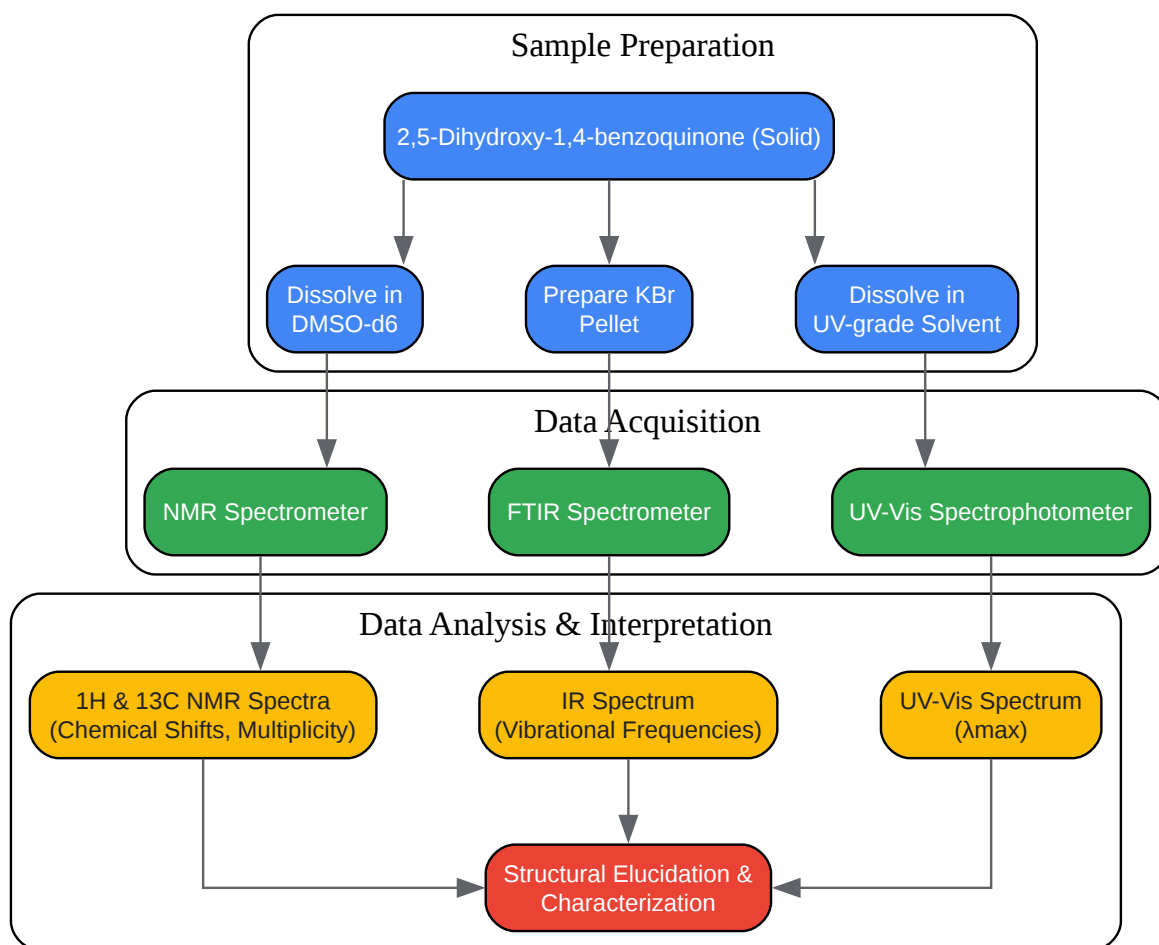
3. Ultraviolet-Visible (UV-Vis) Spectroscopy

- Sample Preparation:
 - Prepare a stock solution of **2,5-Dihydroxy-1,4-benzoquinone** of a known concentration (e.g., 1 mg/mL) in a suitable UV-grade solvent (e.g., methanol, ethanol, or chloroform).
 - From the stock solution, prepare a dilute solution with a concentration that results in an absorbance reading between 0.1 and 1.0 at the wavelength of maximum absorption (λ_{max}). This typically requires a concentration in the range of 10-50 $\mu\text{g/mL}$.
- Instrumentation and Data Acquisition:
 - The UV-Vis spectrum is recorded using a double-beam UV-Vis spectrophotometer.
 - Fill a quartz cuvette with the pure solvent to be used as a reference (blank).
 - Fill a second quartz cuvette with the sample solution.

- Place the cuvettes in the respective sample and reference holders of the spectrophotometer.
- Record the spectrum over a wavelength range of approximately 200-800 nm.
- The resulting spectrum shows the absorbance as a function of wavelength, and the λ_{max} values are identified as the wavelengths of maximum absorbance.

Visualized Workflow

The following diagram illustrates the general workflow for the spectroscopic analysis of **2,5-Dihydroxy-1,4-benzoquinone**.



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Caption: Workflow for Spectroscopic Analysis.

This guide provides a comprehensive summary of the key spectroscopic data and methodologies for the analysis of **2,5-Dihydroxy-1,4-benzoquinone**, serving as a valuable resource for researchers and professionals in the field.

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